BMS-933043 solubility and stability in solution

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Compound of Interest	
Compound Name:	BMS-933043
Cat. No.:	B606270

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A Note on Compound Identification: Initial searches for "**BMS-933043**" did not yield a matching pharmaceutical compound. It is highly probable that this is a typographical error and the compound of interest is BMS-275183, an orally active taxane and an analogue of paclitaxel developed by Bristol Myers Squibb. This document pertains to BMS-275183.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of BMS-275183 in common laboratory solvents?

A1: Specific quantitative solubility data for BMS-275183 in common solvents such as DMSO, ethanol, and water is not readily available in the public domain. As a taxane derivative, it is expected to have low aqueous solubility and higher solubility in organic solvents. It is crucial for researchers to empirically determine the solubility for their specific experimental needs.

Q2: How should I prepare stock solutions of BMS-275183?

A2: For in vitro studies, it is common practice to first dissolve compounds like BMS-275183 in a water-miscible organic solvent, such as dimethyl sulfoxide (DMSO), to create a high-concentration stock solution. This stock can then be serially diluted in aqueous buffers or cell culture media to the desired final concentration. It is important to ensure that the final concentration of the organic solvent is low enough to not affect the biological system being studied.

Q3: What factors can affect the stability of BMS-275183 in solution?

A3: The stability of BMS-275183 in solution can be influenced by several factors, including the solvent system, pH, temperature, and exposure to light. As with other taxanes, ester hydrolysis can be a potential degradation pathway, which may be accelerated at non-neutral pH and elevated temperatures. It is advisable to prepare fresh solutions for experiments and to store stock solutions at -20°C or -80°C, protected from light.

Q4: Are there any known degradation products of BMS-275183?

A4: Specific degradation products of BMS-275183 are not extensively documented in publicly available literature. However, based on its structure as a taxane analogue, potential degradation could occur through hydrolysis of its ester and carbonate functional groups.

Troubleshooting Guide: Solution Preparation

Issue	Potential Cause	Recommended Solution
Precipitation upon dilution of DMSO stock in aqueous buffer.	The compound's solubility limit in the final aqueous solution has been exceeded.	- Increase the proportion of organic co-solvent if permissible for the experiment.- Lower the final concentration of the compound.- Use a different solvent system, such as a mixture of ethanol and water.
Inconsistent experimental results between batches of prepared solutions.	The compound may not be fully dissolved, or the solution may be unstable and degrading over time.	- Ensure the compound is completely dissolved in the stock solution. Gentle warming or sonication may aid dissolution.- Prepare fresh solutions for each experiment.- Perform a stability assessment of the stock solution under your storage conditions.
Cloudiness or opalescence in the final solution.	Formation of a colloidal suspension rather than a true solution.	- Filter the solution through a 0.22 µm filter to remove any undissolved particles.- Consider using a different formulation approach, such as encapsulation in liposomes or nanoparticles, for in vivo studies.

Experimental Protocols

Protocol for Determining Equilibrium Solubility (Shake-Flask Method)

This protocol is a standard method for determining the equilibrium solubility of a compound in a given solvent system.

- Preparation: Add an excess amount of BMS-275183 to a known volume of the desired solvent (e.g., phosphate-buffered saline pH 7.4, cell culture medium, DMSO, ethanol) in a sealed, clear container.

- Equilibration: Agitate the mixture at a constant temperature (e.g., 25°C or 37°C) using an orbital shaker for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.

- Separation: After equilibration, allow the suspension to settle. Carefully collect a sample of the supernatant, ensuring no solid particles are transferred. The supernatant should be clarified by centrifugation or filtration through a syringe filter (e.g., 0.22 μm PVDF) that does not bind the compound.

- Quantification: Analyze the concentration of BMS-275183 in the clarified supernatant using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

- Calculation: The determined concentration represents the equilibrium solubility of BMS-275183 in that solvent at the specified temperature.

Protocol for Assessing Solution Stability

This protocol provides a framework for evaluating the stability of BMS-275183 in a specific solvent and under defined storage conditions.

- Solution Preparation: Prepare a stock solution of BMS-275183 in the desired solvent at a known concentration.

- Storage Conditions: Aliquot the solution into multiple vials and store them under the conditions to be tested (e.g., 4°C, room temperature, -20°C, protected from light, exposed to light).

- Time Points: At designated time points (e.g., 0, 2, 4, 8, 24, 48 hours, and weekly), retrieve an aliquot from each storage condition.

- Analysis: Analyze the concentration of the parent compound in each aliquot using a validated HPLC method. The appearance of new peaks in the chromatogram may indicate the formation of degradation products.

- Evaluation: Compare the concentration of BMS-275183 at each time point to the initial concentration (time 0). A significant decrease in concentration indicates instability under those conditions.

Data Presentation

Table 1: Expected Solubility of BMS-275183

Solvent	Expected Solubility	Notes
Water	Very Low	As a complex organic molecule, taxanes generally have poor aqueous solubility.
DMSO	Soluble	A common solvent for preparing high-concentration stock solutions of similar compounds.
Ethanol	Soluble	Often used as a co-solvent to improve aqueous solubility.

Note: The data in this table is based on the general properties of taxane compounds and should be confirmed by experimental measurement for BMS-275183.

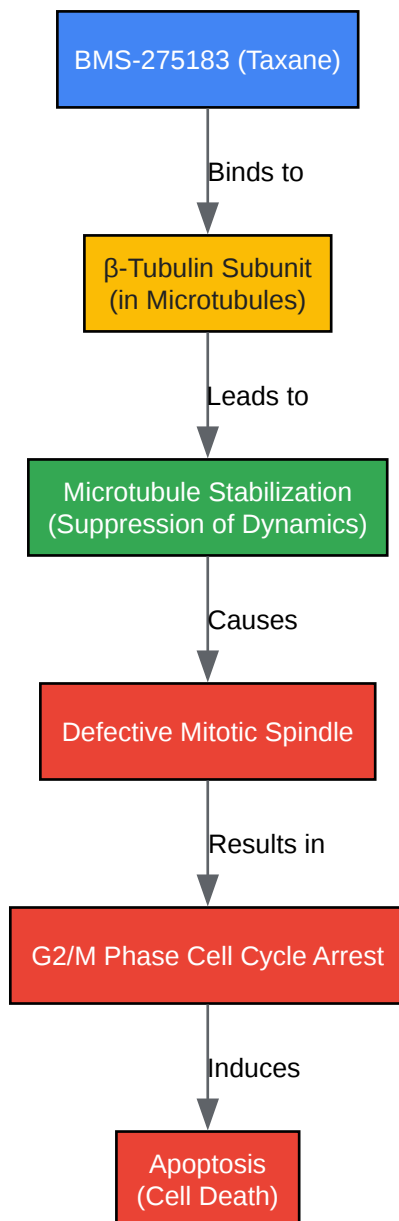## Table 2: Factors Influencing Stability of BMS-275183 in Solution

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Factor	Potential Impact	Recommendation
pH	Hydrolysis of ester and carbonate groups may be catalyzed by acidic or basic conditions.	Maintain solutions at a neutral pH if possible.
Temperature	Higher temperatures can accelerate degradation rates.	Store stock solutions at low temperatures (-20°C or -80°C). Prepare working solutions fresh.
Light	Some complex organic molecules are susceptible to photodegradation.	Protect solutions from light by using amber vials or wrapping containers in foil.

Visualizations

Signaling Pathway of Taxanes

BMS-275183, like other taxanes, exerts its cytotoxic effects by interfering with the normal function of microtubules.[1][2] This disruption of microtubule dynamics leads to cell cycle arrest and ultimately apoptosis.[3]
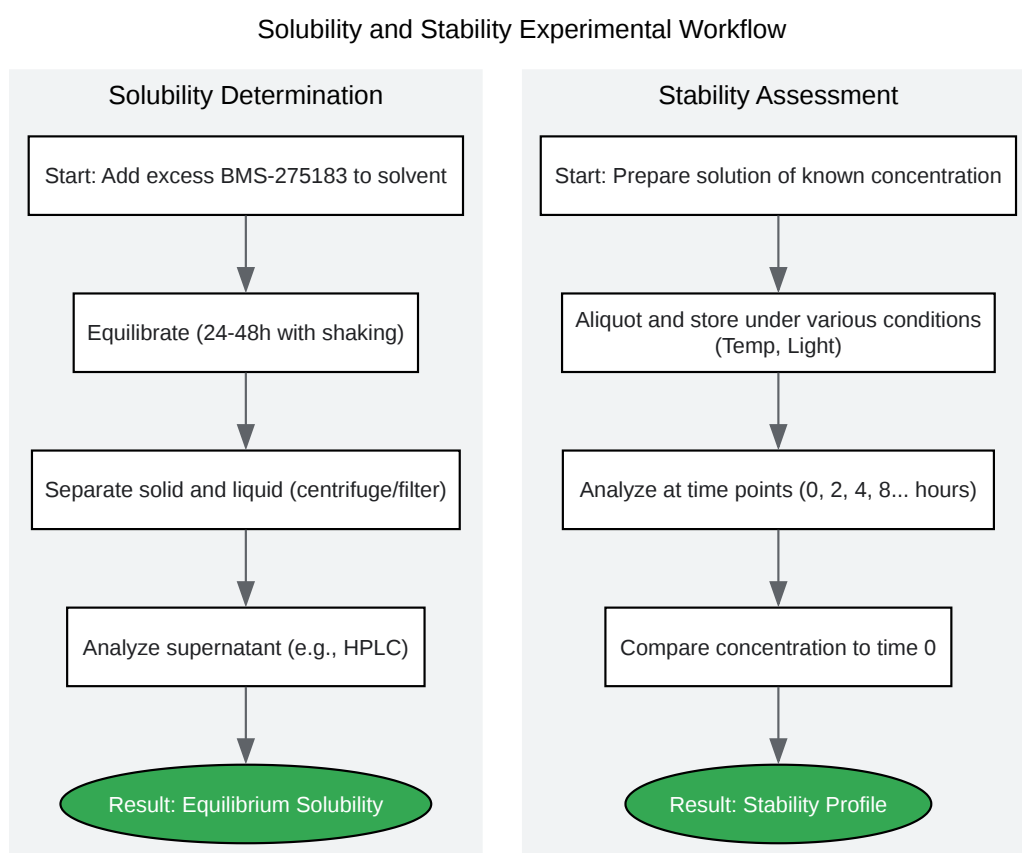
General Taxane Signaling Pathway

Caption: General signaling pathway of taxanes like BMS-275183.

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Experimental Workflow for Solubility and Stability Assessment

The following diagram outlines the logical steps for determining the solubility and stability of BMS-275183 in a laboratory setting.

Solubility and Stability Experimental Workflow

Solubility Determination

- Start: Add excess BMS-275183 to solvent
- Equilibrate (24-48h with shaking)
- Separate solid and liquid (centrifuge/filter)
- Analyze supernatant (e.g., HPLC)
- Result: Equilibrium Solubility

Stability Assessment

- Start: Prepare solution of known concentration
- Aliquot and store under various conditions (Temp, Light)
- Analyze at time points (0, 2, 4, 8... hours)
- Compare concentration to time 0
- Result: Stability Profile

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Caption: Workflow for solubility and stability testing.

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References

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